

metathesis reaction aluminum chloride butyllithium

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Compound Focus: Aluminum, tributyl-

CAS No.: 1116-70-7

Cat. No.: S1502603

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Reagent Profiles and Specifications

Understanding the properties of the starting materials is crucial for experimental design and safety assessment.

Table 1: Aluminum Chloride (AlCl₃) Profile

Parameter	Specification / Description
Chemical Formula	AlCl ₃ [1]
Modality	Small Molecule [1]
Molar Mass	133.341 g/mol [1]
Common Uses	Lewis acid catalyst; active ingredient in antiperspirants (up to 15%) and topical hemostatic agents [1]
Mechanism as Antiperspirant	Causes obstruction of distal sweat gland ducts via protein precipitation and mechanical plug formation [1]

Parameter	Specification / Description
Pharmacokinetics (Oral)	~17-30% absorption; V_d : 38.4 ± 6.4 mL/kg; Protein binding: ~98%; Half-life: ~5.3 hours [1]
Toxicity (Oral LD ₅₀ in rat)	3470 mg/kg [1]

Table 2: sec-Butyllithium (C₄H₉Li) Profile

Parameter	Specification / Description
CAS Number	598-30-1 [2]
Chemical Formula	C ₄ H ₉ Li [2]
Molar Mass	64.05 g/mol [2]
Typical Commercial Form	1.3 mol/L solution in hexane [2]
Purity (Activity)	≥ 98% [2]
Primary Applications	Strong base and nucleophile in organic synthesis; initiator in anionic polymerization; synthesis of pharmaceuticals and fine chemicals [2]
Storage & Handling	Tightly closed container in a closed, dry, ventilated place [2]
Transport Information	UN 3394, Class 4 [2]

Critical Safety and Handling Protocols

The extreme reactivity of these reagents demands rigorous safety protocols.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles. A face shield is recommended when handling large quantities.

- **Handling Aluminum Chloride:** This compound is **corrosive** and can cause severe skin and eye irritation [1]. Handle it in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust.
- **Handling sec-Butyllithium:** This organolithium reagent is **highly reactive and pyrophoric** (ignites spontaneously in air) [2]. All procedures must be conducted under an inert atmosphere (e.g., argon or nitrogen) using standard Schlenk-line or glovebox techniques. Use syringes and cannulas that are dry and purged with inert gas.
- **Emergency Preparedness:** Have appropriate fire extinguishers (e.g., Class D for metal fires) and dry sand readily available. Have a clear plan for spill containment and neutralization.

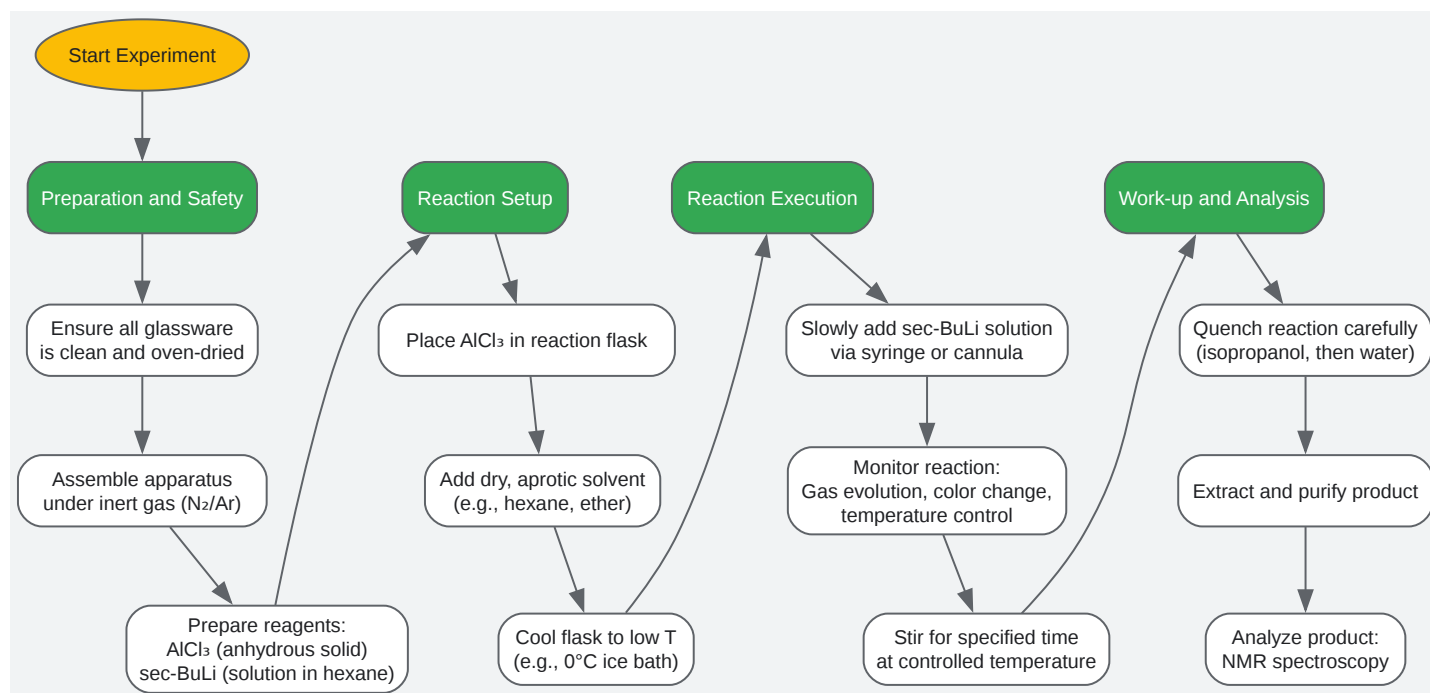
Research Context and Potential Synthetic Pathways

While a direct metathesis protocol is not detailed in the search results, the properties of the reagents indicate likely research contexts.

- **Aluminum Chloride as a Lewis Acid:** Anhydrous AlCl_3 is one of the most commonly used Lewis acids, particularly in Friedel-Crafts alkylation and acylation reactions [1]. Its role in a metathesis with an organolithium compound would likely be to generate another organoaluminum species.
- **Generation of Trialkylaluminum Compounds:** A metathesis reaction between AlCl_3 and three equivalents of RLi is a classical method to synthesize trialkylaluminum compounds (AlR_3).
- **Use in Ionic Liquids for Electrochemistry:** A significant portion of the search results focuses on the reaction of AlCl_3 with organic chlorides (like 1-butyl-3-methylimidazolium chloride) to form chloroaluminate ionic liquids [3] [4]. These are not simple metathesis reactions but complex equilibria systems used as electrolytes in aluminum-ion batteries, involving ions like AlCl_4^- and Al_2Cl_7^- [3] [4]. The reaction with butyllithium follows a different pathway, as butyllithium provides an alkyl anion rather than a chloride anion.

Experimental Workflow for Organoaluminum Synthesis

The diagram below outlines a general workflow for handling highly reactive reagents and synthesizing organometallic compounds, based on standard practices in the field.



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Key Considerations for Protocol Development

- **Solvent Selection:** Use strictly dry and aprotic solvents (e.g., hexane, toluene, diethyl ether) to prevent decomposition of the reagents.
- **Stoichiometry:** The molar ratio of AlCl₃ to butyllithium will determine the product. A 1:3 ratio targets tri-sec-butylaluminum, while other ratios may yield chloride-bridged oligomers.
- **Reaction Monitoring:** The reaction is likely exothermic. Use an ice bath to control the temperature. The formation of a precipitate (LiCl) and potential changes in the solution's color or consistency can be observed.
- **Product Characterization:** The intended product, tri-sec-butylaluminum, is expected to be a pyrophoric liquid. It can be characterized by ¹H NMR, ¹³C NMR, and ²⁷Al NMR spectroscopy. ²⁷Al NMR is a particularly powerful tool for characterizing aluminum-containing species, as indicated by its use in studying chloroaluminate ionic liquids [5] [3].

Important Limitations and Next Steps

A primary limitation of the current search is that it does not provide a specific, detailed experimental procedure for the metathesis reaction between aluminum chloride and butyllithium.

To proceed, I recommend consulting specialized organometallic chemistry textbooks and primary literature for explicit protocols. Key search terms could include:

- "synthesis of trialkylaluminum compounds"
- "preparation of tri-sec-butylaluminum"
- "organoaluminum synthesis via metathesis"

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